

A Researcher's Guide to Selecting 10PANX: A Comparative Overview

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Compound of Interest

Compound Name: 10PANX

Cat. No.: B612417

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For researchers and drug development professionals utilizing the Pannexin-1 (PANX1) channel inhibitor **10PANX**, selecting a reliable and high-quality source is paramount to ensure reproducible experimental outcomes. While direct comparative studies of **10PANX** from various suppliers are not readily available in published literature, this guide provides a framework for comparison based on supplier-provided data and established experimental protocols.

Understanding 10PANX

10PANX is a mimetic inhibitory peptide that corresponds to a sequence in the second extracellular loop of PANX1.^{[1][2]} It is widely used to block PANX1 channels, thereby inhibiting the release of ATP and downstream signaling events, such as inflammasome activation.^{[1][2][3][4]} This makes it a valuable tool in studying a range of physiological and pathological processes, including neuropathic pain, inflammation, and ischemic injury.^{[3][5]}

Supplier Comparison

The following table summarizes the specifications of **10PANX** as provided by various suppliers. Researchers should note that this information is based on the data published by the suppliers and has not been independently verified in a head-to-head study.

Supplier	Purity (as stated)	Molecular Weight (Da)	Form	CAS Number
MedchemExpress	99.48% [3]	Not explicitly stated	Solid [3]	955091-53-9 [3]
APExBIO	High-purity	Not explicitly stated	Not explicitly stated	Not explicitly stated
ARP American Research Products	>95% by HPLC [1]	1242.37 [1]	Freeze dried solid [1]	955091-53-9 [1]
Tocris Bioscience	≥95% (HPLC)	1242.37	Not explicitly stated	955091-53-9
NovoPro Bioscience	95.03% (HPLC) [2]	1242.33 [2]	Powder [2]	Not explicitly stated
BioCrick	High Purity	Not explicitly stated	Not explicitly stated	955091-53-9 [4]

Note: The presence of trifluoroacetic acid (TFA) salts from the synthesis process can be a critical factor, as TFA residues may cause unpredictable fluctuations in experimental data and can influence cell growth.[\[2\]](#) Researchers may need to inquire with suppliers about TFA content or perform washing procedures.

Key Experimental Protocols for Performance Validation

To objectively compare **10PANX** from different suppliers, researchers can perform a series of validation experiments. The following are detailed methodologies for key assays cited in the literature.

1. ATP Release Assay

This assay directly measures the inhibitory effect of **10PANX** on PANX1 channel function.

- Objective: To quantify the inhibition of ATP release from cells expressing PANX1 channels.

- Methodology:
 - Culture cells known to express PANX1 (e.g., B16-BL6 cells).
 - Induce PANX1 channel opening using a stimulus such as hypotonic solution (HOS).[6]
 - Pre-incubate cells with varying concentrations of **10PANX** from different suppliers for a defined period (e.g., 30 minutes).[6]
 - Collect the cell supernatant.
 - Measure the ATP concentration in the supernatant using a commercially available luciferin-luciferase-based ATP assay kit.
 - Compare the dose-response curves of **10PANX** from different suppliers to determine their relative potency (e.g., IC50 values).

2. Dye Uptake Assay

This assay assesses the permeability of the cell membrane, which is increased by open PANX1 channels.

- Objective: To measure the inhibition of dye uptake through PANX1 channels.
- Methodology:
 - Use a cell line that expresses PANX1 and a fluorescent dye that can enter through large pores (e.g., YO-PRO-1).[6]
 - Stimulate PANX1 channel opening (e.g., with an agonist like BzATP for P2X7 receptor-dependent PANX1 activation).
 - Co-incubate the cells with the dye and different concentrations of **10PANX** from various suppliers.
 - Measure the intracellular fluorescence using flow cytometry or a fluorescence microscope.

- A reduction in fluorescence intensity in the presence of **10PANX** indicates inhibition of channel opening.

3. Cytokine Release Assay (e.g., IL-1 β)

This assay evaluates the downstream inflammatory consequences of PANX1 channel activation.

- Objective: To measure the inhibition of IL-1 β release mediated by PANX1 and the NLRP3 inflammasome.
- Methodology:
 - Use immune cells such as macrophages, primed with a TLR agonist (e.g., LPS).
 - Activate the NLRP3 inflammasome and PANX1 channels with an appropriate stimulus (e.g., ATP).
 - Treat the cells with **10PANX** from different suppliers.
 - Collect the cell culture supernatant.
 - Quantify the concentration of mature IL-1 β using an ELISA kit.[\[5\]](#)

4. In Vitro Plasma Stability Assay

This assay is crucial for predicting the in vivo efficacy of the peptide.

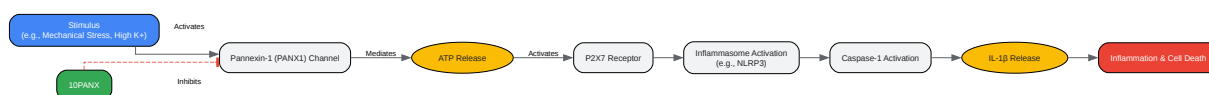
- Objective: To determine the half-life of **10PANX** from different suppliers in plasma.
- Methodology:
 - Prepare a stock solution of **10PANX**.
 - Incubate the peptide in human plasma at 37°C.[\[6\]](#)
 - At various time points, quench the reaction and precipitate plasma proteins.
 - Analyze the remaining peptide concentration using LC-MS.[\[6\]](#)

- Calculate the half-life of the peptide from each supplier. A longer half-life suggests greater resistance to proteolytic degradation.[6]

Signaling Pathways and Experimental Workflows

10PANX Mechanism of Action

10PANX acts as a competitive inhibitor of PANX1 channels, blocking their opening. This action prevents the release of ATP into the extracellular space, which in turn inhibits the activation of P2X7 receptors and downstream inflammatory signaling cascades, ultimately reducing cell death and inflammation.[3]

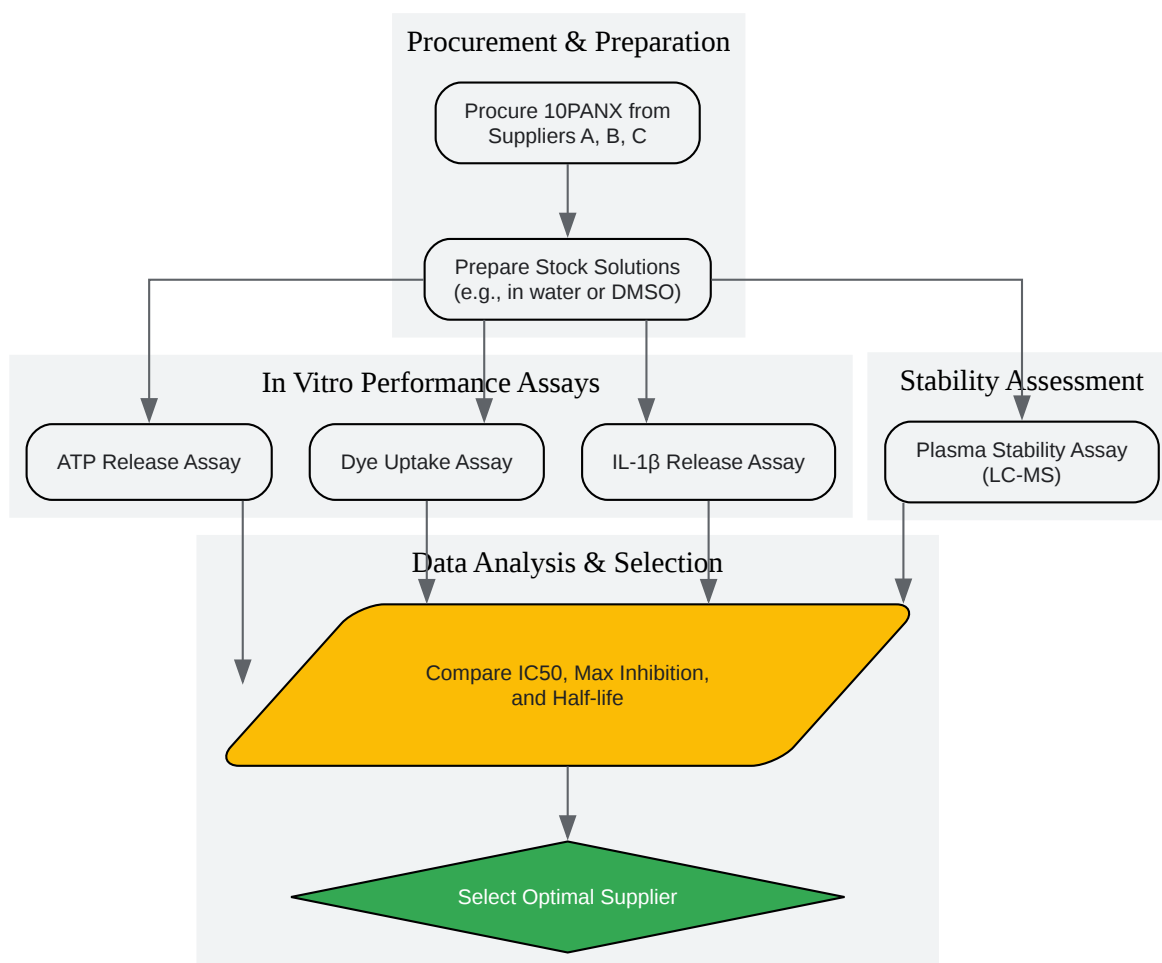


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Caption: Mechanism of **10PANX** in blocking PANX1-mediated inflammation.

Experimental Workflow for Supplier Comparison

The following workflow outlines the steps a researcher can take to compare **10PANX** from different suppliers.



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Caption: Workflow for comparing **10PANX** from different suppliers.

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